

Unveiling 3-Ethoxycyclohexene: A Historical and Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxycyclohexene

Cat. No.: B15376129

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the discovery and history of **3-Ethoxycyclohexene**, a notable cyclic ether. The document outlines the seminal synthesis, experimental protocols, and key chemical data, offering a comprehensive resource for researchers in organic chemistry and drug development.

Discovery and Early Synthesis

The first documented synthesis of **3-Ethoxycyclohexene** is attributed to the pioneering work of Hofmann and Damm in 1898. Their research, published in the esteemed journal *Berichte der Deutschen Chemischen Gesellschaft*, detailed the preparation of this compound. Subsequent work by chemists such as McCasland and Smith in 1950 further referenced this foundational synthesis, solidifying its place in the historical record of organic chemistry.

The initial synthesis of **3-Ethoxycyclohexene** was achieved through the reaction of cyclohexene dibromide with sodium ethoxide. This reaction follows a nucleophilic substitution and elimination pathway, leading to the formation of the target cyclic ether.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethoxycyclohexene** is presented below. This data is crucial for its application in further chemical synthesis and for understanding its behavior in various experimental conditions.

Property	Value	Reference
Molecular Formula	C8H14O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	51122-94-2	[1]
IUPAC Name	3-ethoxycyclohexene	[1]

Experimental Protocols

The following section details the experimental protocol for the synthesis of **3-Ethoxycyclohexene**, based on the analogous method described for 3-methoxycyclohexene which was adapted from the original work of Hofmann and Damm.

Synthesis of 3-Ethoxycyclohexene from Cyclohexene Dibromide

This protocol outlines the preparation of **3-Ethoxycyclohexene** via the reaction of cyclohexene dibromide with sodium ethoxide.

Materials:

- Cyclohexene dibromide
- Sodium metal
- Absolute ethanol
- Diethyl ether
- Water

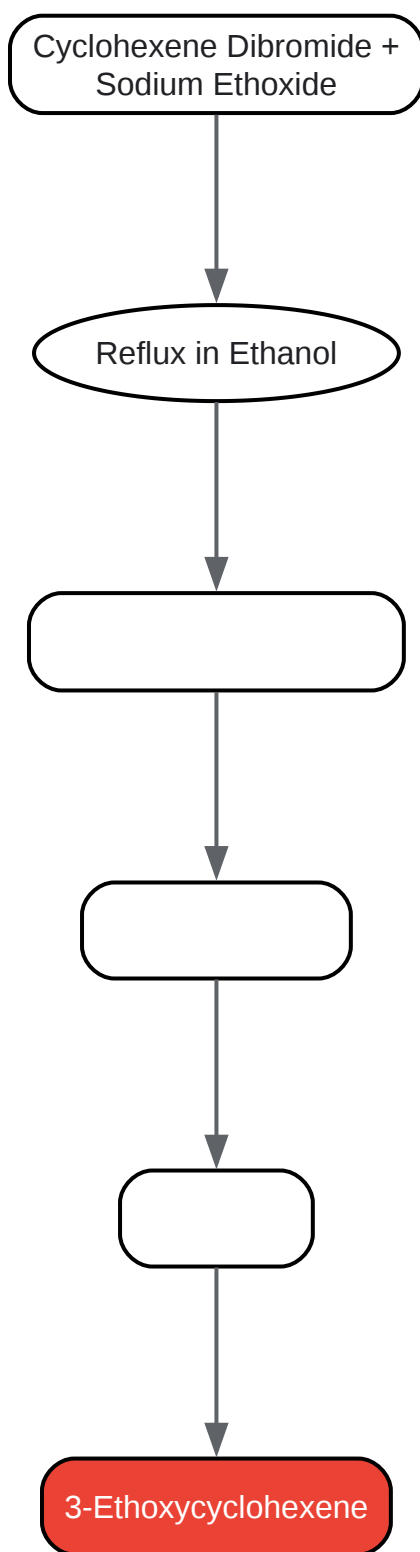
Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol.
- Crude cyclohexene dibromide is added to the sodium ethoxide solution.

- The mixture is refluxed for several hours to ensure the completion of the reaction.
- Following reflux, the majority of the ethanol is removed by distillation.
- The remaining residue is diluted with water.
- The aqueous mixture is then repeatedly extracted with diethyl ether to isolate the crude **3-Ethoxycyclohexene**.
- The combined ethereal extracts are dried over a suitable drying agent.
- The final product is purified by distillation.

Reaction Pathway and Workflow

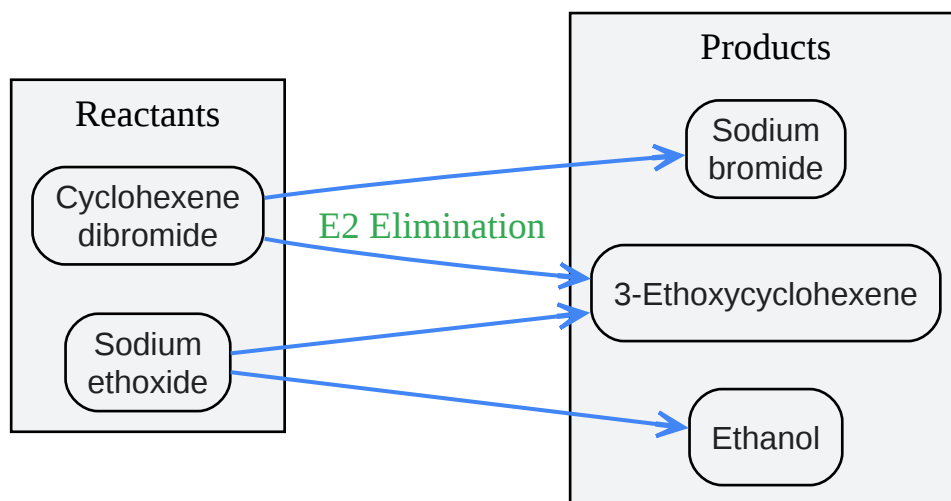
The synthesis of **3-Ethoxycyclohexene** from cyclohexene dibromide involves a key reaction pathway. The workflow for this synthesis, from reactants to the final purified product, is illustrated below.



[Click to download full resolution via product page](#)

Synthetic workflow for **3-Ethoxycyclohexene**.

The reaction proceeds via an E2 elimination mechanism, where the ethoxide ion acts as a base, abstracting a proton, while the bromide ion is eliminated, leading to the formation of the double bond in the cyclohexene ring.



[Click to download full resolution via product page](#)

Reaction mechanism overview.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. historyofscience.com [historyofscience.com]
- To cite this document: BenchChem. [Unveiling 3-Ethoxycyclohexene: A Historical and Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15376129#discovery-and-history-of-3-ethoxycyclohexene\]](https://www.benchchem.com/product/b15376129#discovery-and-history-of-3-ethoxycyclohexene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com